

# Synonyms and alternative names for C.I. Direct Black 38.

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## Compound of Interest

Compound Name: *Direct Black 38 free acid*

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## C.I. Direct Black 38: A Comprehensive Technical Guide

An In-depth Examination of its Synonyms, Properties, Metabolism, and Analytical Protocols

C.I. Direct Black 38 is a synthetic trisazo dye known by a multitude of synonyms and trade names, reflecting its widespread industrial use. However, its significance in the scientific and regulatory communities stems from its classification as a benzidine-based dye. The metabolic conversion of Direct Black 38 to the known human carcinogen benzidine has prompted extensive research into its toxicology and has led to stringent regulations regarding its use and handling. This technical guide provides a detailed overview of C.I. Direct Black 38, catering to researchers, scientists, and drug development professionals.

## Synonyms and Alternative Names

C.I. Direct Black 38 is identified by a vast array of names across different industries and suppliers. A comprehensive, though not exhaustive, list is provided below to aid in its identification in literature and safety documentation.

Category	Name
C.I. Name	C.I. Direct Black 38
C.I. Number	30235
CAS Number	1937-37-7
Chemical Name	disodium 4-amino-3-[[4'-[(2,4-diaminophenyl)azo][1,1'-biphenyl]-4-yl]azo]-5-hydroxy-6-(phenylazo)naphthalene-2,7-disulphonate
Common Synonyms	Chlorazol Black E, Direct Black E, Direct Black EX, Azo Black
Trade Names	Aizen Direct Black EH, Amanil Black GL, Atlantic Black E, Benzanil Black E, Benzoform Black BCN, Chlorazol Black E, Diazo Black BH, Direct Black EW, Erie Black GX, Kayaku Direct Black E, Nippon Direct Black GX, Pheno Black SGN, Telon Black E
Other Identifiers	Ahco Direct Black GX, Airedale Black ED, Apomine Black GX, Atul Direct Black E, Belamine Black GX, Calcomine Black, Carbide Black E, Diazine Black E, Fenamin Black E, Fixanol Black E, Formic Black C, Paramine Black B, Tetrazo Deep Black G

## Quantitative Data

A summary of the key physical, chemical, and toxicological properties of C.I. Direct Black 38 is presented in the following table.

Property	Value	Reference
Molecular Formula	C <sub>34</sub> H <sub>25</sub> N <sub>9</sub> Na <sub>2</sub> O <sub>7</sub> S <sub>2</sub>	[1][2][3][4]
Molecular Weight	781.73 g/mol	[1][2][3][4]
Appearance	Black to dark brown powder	[5]
Solubility in Water	40 g/L at 85 °C	[2]
Solubility in Ethanol	Moderately soluble	
Melting Point	Decomposes	[6]
LD <sub>50</sub> (oral, rat)	7600 mg/kg	[5]
IARC Carcinogenicity Classification	Group 2A: Probably carcinogenic to humans (as a benzidine-based dye)	[7][8]

## Metabolic Pathway and Toxicological Implications

The primary toxicological concern associated with C.I. Direct Black 38 is its metabolic reduction to benzidine, a known human bladder carcinogen. This biotransformation is primarily carried out by azoreductases, enzymes produced by intestinal microflora and, to a lesser extent, by hepatic enzymes. The metabolic pathway involves the cleavage of the azo bonds (-N=N-) within the dye molecule.



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Caption: Metabolic activation of C.I. Direct Black 38 to benzidine.

## Experimental Protocols

## High-Performance Liquid Chromatography (HPLC) for the Determination of C.I. Direct Black 38

This method is suitable for the quantification of C.I. Direct Black 38 in various matrices.

### Instrumentation:

- High-Performance Liquid Chromatograph with a UV-Vis detector.
- Reverse-phase C18 column (e.g., 4.6 x 150 mm, 5  $\mu$ m).

### Reagents:

- Acetonitrile (HPLC grade).
- Water (HPLC grade).
- Phosphoric acid.
- C.I. Direct Black 38 standard.

### Procedure:

- **Mobile Phase Preparation:** Prepare a suitable mobile phase, for example, a gradient of acetonitrile and water with 0.1% phosphoric acid. The specific gradient will depend on the column and system and should be optimized for the best separation.
- **Standard Solution Preparation:** Prepare a stock solution of C.I. Direct Black 38 in the mobile phase or a suitable solvent. Prepare a series of dilutions to create a calibration curve.
- **Sample Preparation:** Dissolve or extract the sample containing C.I. Direct Black 38 in a suitable solvent, filter through a 0.45  $\mu$ m filter, and dilute as necessary to fall within the calibration range.
- **Chromatographic Conditions:**
  - Flow rate: 1.0 mL/min.

- Injection volume: 20  $\mu$ L.
- Detection wavelength: Determined by the UV-Vis spectrum of C.I. Direct Black 38 (typically around its  $\lambda_{\text{max}}$ ).
- Column temperature: 30  $^{\circ}$ C.
- Analysis: Inject the standards and samples onto the HPLC system.
- Quantification: Identify the peak corresponding to C.I. Direct Black 38 by its retention time and quantify using the calibration curve.

## In Vitro Azoreductase Assay for Metabolism of C.I. Direct Black 38

This protocol provides a general framework for assessing the metabolic reduction of C.I. Direct Black 38 by azoreductases from intestinal bacteria.

Materials:

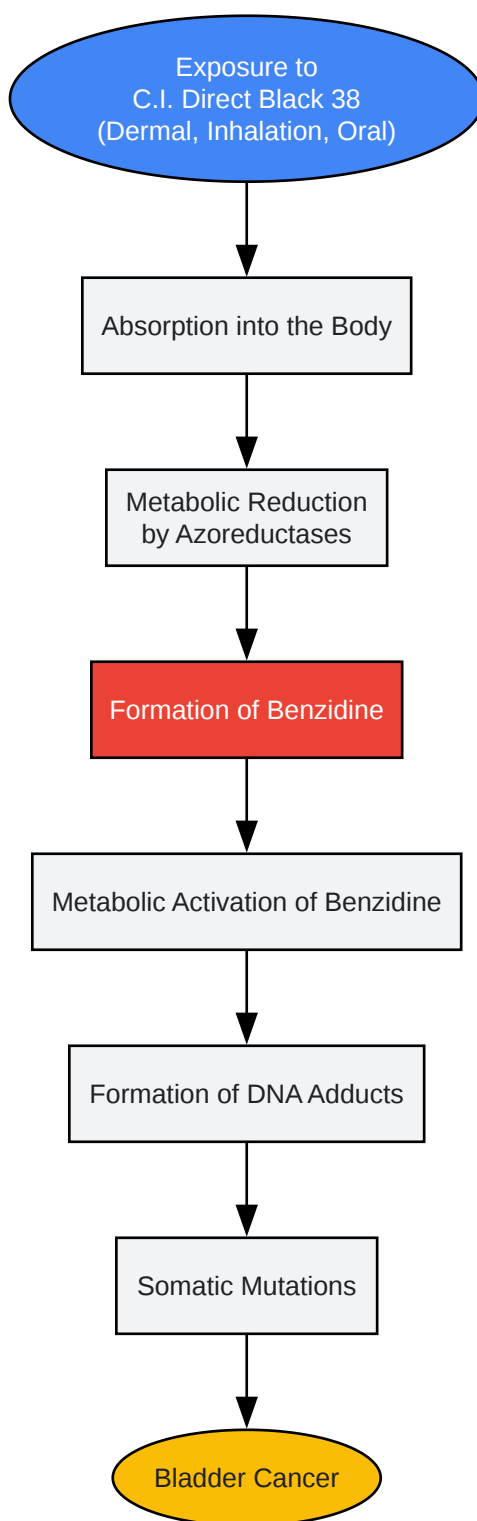
- Anaerobic chamber or system.
- Spectrophotometer.
- Centrifuge.
- Bacterial culture (e.g., from fecal samples or a specific bacterial strain known to possess azoreductase activity).
- Anaerobic culture medium.
- C.I. Direct Black 38 solution.
- Buffer solution (e.g., phosphate buffer, pH 7.4).

Procedure:

- **Bacterial Culture:** Grow the selected bacteria under strict anaerobic conditions in a suitable culture medium.
- **Preparation of Cell-Free Extract:** Harvest the bacterial cells by centrifugation. Wash the cells with anaerobic buffer. Resuspend the cells in the buffer and lyse them (e.g., by sonication) to obtain a cell-free extract. Centrifuge to remove cell debris.
- **Azoreductase Assay:**
  - In an anaerobic environment, prepare a reaction mixture containing the cell-free extract, a suitable buffer, and a cofactor such as NADH or NADPH.
  - Initiate the reaction by adding a known concentration of C.I. Direct Black 38 solution.
  - Monitor the decrease in absorbance at the  $\lambda_{\text{max}}$  of C.I. Direct Black 38 over time using a spectrophotometer. This decrease in color corresponds to the reduction of the azo dye.
  - A control reaction without the cell-free extract should be run in parallel.
- **Data Analysis:** Calculate the rate of reduction of C.I. Direct Black 38. The formation of benzidine can be confirmed and quantified using analytical methods such as HPLC or GC-MS.

## Logical Workflow for Risk Assessment

The assessment of risk associated with C.I. Direct Black 38 follows a logical progression from exposure to the ultimate health outcome.



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Caption: Risk assessment workflow for C.I. Direct Black 38.

## Conclusion

C.I. Direct Black 38 is a commercially important dye that poses a significant health risk due to its metabolic conversion to the carcinogen benzidine. A thorough understanding of its chemical identity, properties, metabolic fate, and analytical detection methods is crucial for researchers, and professionals in drug development and toxicology. The information and protocols provided in this guide serve as a comprehensive resource for the scientific community engaged in the study and risk assessment of this and other benzidine-based dyes.

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## References

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